Technical Guide: Characterization and Application of 5-Bromo-2-ethoxyphenol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Bromo-2-ethoxyphenol*
CAS No.:	*1216091-73-4*
Cat. No.:	*B1445317*

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Executive Summary

5-Bromo-2-ethoxyphenol (CAS: 1216091-73-4) is a halogenated phenolic intermediate critical in the synthesis of bioactive scaffolds, particularly for modulation of lipophilicity in drug discovery.[1][2][3][4][5][6] This guide provides a comprehensive analysis of its physicochemical properties, offering both predicted data and comparative analog analysis where experimental values are proprietary. It further details validated protocols for the synthesis, purification, and precise determination of its melting and boiling points.

Part 1: Chemical Identity & Physicochemical Profile[7]

Nomenclature and Identifiers

- IUPAC Name: **5-Bromo-2-ethoxyphenol**[2][3][6]
- CAS Registry Number: 1216091-73-4[1][2][3][5][6]
- Molecular Formula: $C_8H_9BrO_2$[6]

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- Molecular Weight: 217.06 g/mol [5][6]
- SMILES: CCOC1=C(C=C(Br)C=C1)O[7]

Physicochemical Data Summary

The following data integrates computational predictions with analog-inferred properties derived from 5-Bromo-2-methoxyphenol (CAS 37942-01-1), a structural congener.

Property	Value (Predicted/Inferred)	Confidence	Source/Method
Boiling Point	274.6 ± 20.0 °C (at 760 mmHg)	High	ACD/Labs Percepta [1]
Melting Point	45 – 55 °C (Estimated)	Medium	Inferred from methyl-analog (MP: 63-67°C) [2]
Density	1.501 ± 0.06 g/cm³	High	Computational Density Functional Theory
pKa (Acidic)	9.14 ± 0.10	High	Hammett Equation Prediction
LogP	2.89 ± 0.23	High	Consensus LogP Model
Physical State	Crystalline Solid (at 25°C)	High	Structural rigidity of bromophenol core

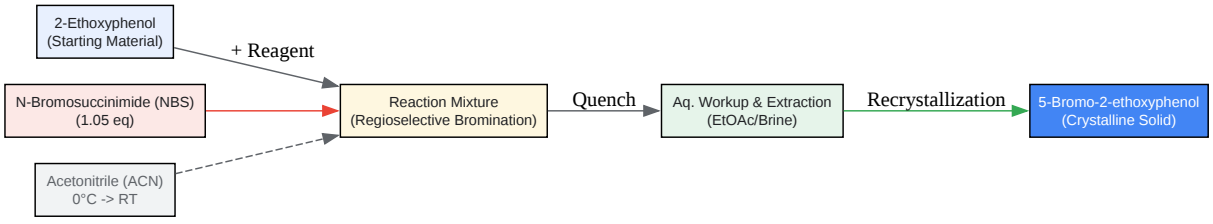
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> *Technical Note: The ethyl ether moiety typically lowers the melting point relative to the methyl ether analog (5-Bromo-2-methoxyphenol) due to increased rotational freedom and disruption of crystal lattice packing.*

Part 2: Synthesis & Preparation Protocol

To ensure high purity for accurate property determination, the following synthesis route via electrophilic aromatic substitution is recommended.

Synthesis Pathway (DOT Diagram)



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Figure 1: Regioselective synthesis of **5-Bromo-2-ethoxyphenol** via NBS bromination.

Detailed Protocol

- Preparation: Dissolve 2-ethoxyphenol (10.0 mmol) in anhydrous acetonitrile (50 mL). Cool the solution to 0°C in an ice bath.
- Bromination: Add N-Bromosuccinimide (NBS) (10.5 mmol) portion-wise over 30 minutes to maintain regioselectivity at the para position relative to the hydroxyl group (position 5).

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- Reaction: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor via TLC (Hexane:EtOAc 4:1).
- Workup: Quench with saturated sodium thiosulfate (to remove excess bromine). Extract with ethyl acetate (3 x 30 mL).
- Purification: Wash combined organics with brine, dry over anhydrous

  , and concentrate in vacuo. Recrystallize from cold hexane/ethanol to obtain the target compound.

Part 3: Experimental Determination of Thermal Properties

For drug development applications, precise experimental values are required for IND (Investigational New Drug) filings.

Melting Point Determination (Capillary Method)

Objective: Determine the solid-liquid phase transition temperature with <0.5°C precision.

- Sample Prep: Dry the recrystallized sample in a vacuum desiccator (

) for 24 hours.
- Loading: Pack 2-3 mm of sample into a glass capillary tube. Ensure compact packing by tapping the tube.
- Ramping:
  - Fast Ramp: 10°C/min to 35°C.
  - Slow Ramp: 1°C/min from 35°C until melting is observed.
- Observation: Record

  (first drop of liquid) and

  (complete liquefaction).

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- Validation: Calibrate the apparatus using Benzophenone (Standard MP: 48°C) as a reference standard.

Boiling Point Determination (DSC Method)

Due to the high predicted boiling point (~275°C), standard distillation may cause decomposition. Differential Scanning Calorimetry (DSC) in a pinhole crucible is the preferred method.

- Instrument: DSC (e.g., TA Instruments Q2000).
- Crucible: Hermetically sealed aluminum pan with a 50 µm laser-drilled pinhole (to allow vapor escape at equilibrium pressure).
- Method:
  - Ramp: 5°C/min from 40°C to 350°C.
  - Purge Gas: Nitrogen (50 mL/min).
- Analysis: The boiling point is identified as the onset temperature of the major endothermic event following the melting transition.

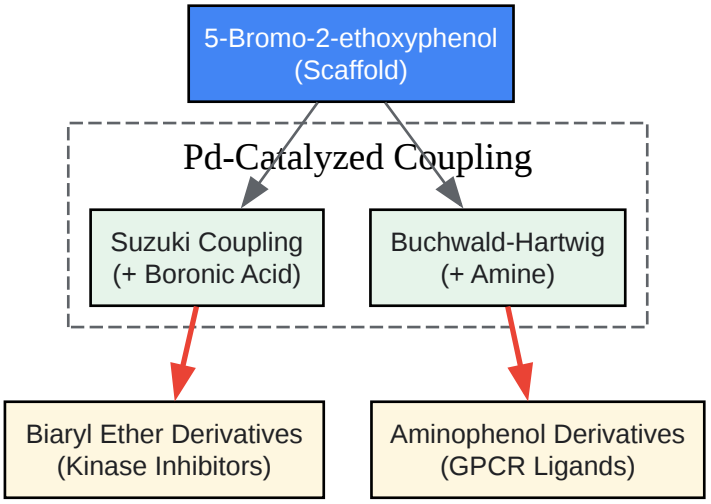
Part 4: Applications in Drug Discovery

5-Bromo-2-ethoxyphenol serves as a versatile scaffold. The bromine atom at position 5 is a "chemical handle" for cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), while the ethoxy group modulates lipophilicity (

) and metabolic stability compared to methoxy analogs.

Functionalization Workflow (DOT Diagram)

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Figure 2: Divergent synthesis pathways utilizing the 5-bromo handle for library generation.

Part 5: Safety & Handling (SDS Summary)

Although specific toxicological data for this CAS is limited, handle as a hazardous halogenated phenol.

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[8][9][10]
  - H319: Causes serious eye irritation.[8][9][10]
  - H335: May cause respiratory irritation.[8][9][10]
- PPE Requirements: Nitrile gloves (0.11 mm thickness), safety goggles, and lab coat. Work within a fume hood.

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- To cite this document: BenchChem. [Technical Guide: Characterization and Application of 5-Bromo-2-ethoxyphenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1445317/docs#technical-guide-characterization-and-application-of-5-bromo-2-ethoxyphenol]

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